

Advanced Mass Spectrometry Guide: Fenebrutinib (GDC-0853) Fragmentation & Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,3-Dimethoxy-4-methyl-2-nitrobenzene
CAS No.: 1378831-08-3
Cat. No.: B2990353

[Get Quote](#)

Executive Summary & Compound Identity

Fenebrutinib (GDC-0853) is a highly selective, non-covalent, reversible inhibitor of Bruton's Tyrosine Kinase (BTK), currently under investigation for autoimmune disorders including Multiple Sclerosis (MS), Rheumatoid Arthritis (RA), and SLE.[1][2][3] Unlike covalent BTK inhibitors (e.g., Ibrutinib) that target Cys481, Fenebrutinib relies on hydrogen bonding and hydrophobic interactions, necessitating precise PK/PD monitoring to ensure efficacy without off-target toxicity.

This guide compares the analytical performance of Triple Quadrupole (QqQ) systems versus High-Resolution Mass Spectrometry (HRMS) for the detection and quantification of CAS 1378831-08-3.

Chemical Profile

Property	Detail
CAS Number	1378831-08-3
Common Name	Fenebrutinib (GDC-0853)
Molecular Formula	C ₂₂ H ₂₂ N ₆ O ₃
Exact Mass	418.1753 Da
Precursor Ion [M+H] ⁺	m/z 419.2
Key Functional Groups	Aminopyridinone core, Tricyclic lactam, Hydroxymethyl-pyrazole

Fragmentation Pattern Analysis (The "Fingerprint")

Understanding the dissociation of the [M+H]⁺ ion (m/z 419.2) is critical for selecting robust MRM transitions. Fenebrutinib exhibits a distinct fragmentation pathway driven by its hydroxymethyl and amide functionalities.

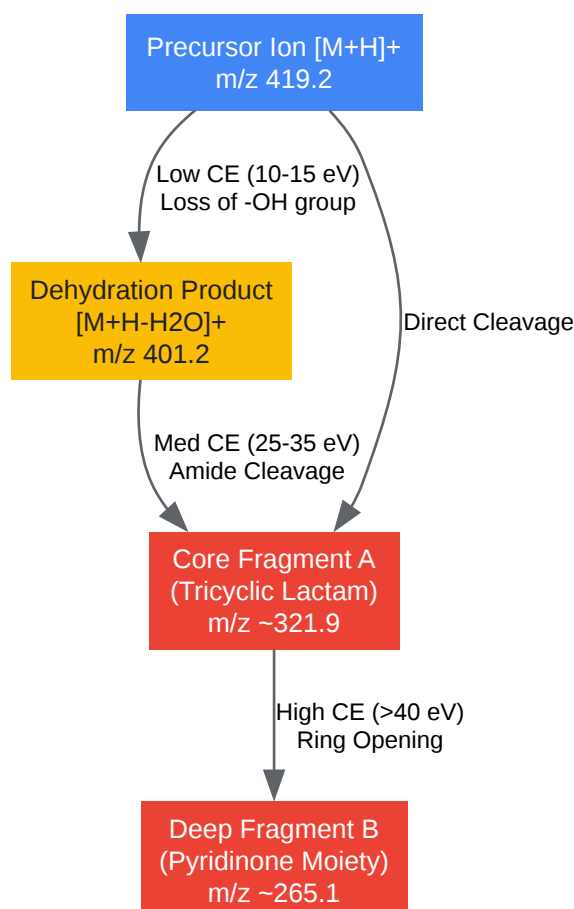
Theoretical & Observed Fragmentation Pathway

The fragmentation of GDC-0853 under Collision-Induced Dissociation (CID) typically follows these stages:

- Dehydration (Neutral Loss of H₂O): The hydroxymethyl groups on the pyrazole or phenyl ring are labile, leading to an immediate loss of water (18 Da).
 - Transition: 419.2 → 401.2
 - Utility: High abundance but low specificity (common in ESI source fragmentation).
- Core Cleavage: Higher collision energies (CE) break the amide linkers or the ether bond connecting the tricyclic core.
 - Deep Fragments: m/z 321.9 and m/z 265.1 (Characteristic of the tricyclic/pyridinone core retained after side-chain loss).

Visualization: Fragmentation Logic Tree

The following diagram illustrates the logical flow of ion generation, critical for method development.



[Click to download full resolution via product page](#)

Caption: Predicted fragmentation pathway for GDC-0853. The 419.2 $\rightarrow$ 321.9 transition is recommended for quantitation due to higher specificity than water loss.

Comparative Performance Guide: QqQ vs. HRMS

This section objectively compares two standard industry workflows for GDC-0853 analysis: Targeted Quantitation (QqQ) and Metabolite Identification (HRMS).

Experimental Setup

- Platform A (Quant): Sciex Triple Quad™ 6500+ (ESI Positive).

- Platform B (Qual): Thermo Q-Exactive™ Orbitrap (HCD Fragmentation).
- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μm).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.

Performance Data Comparison

Feature	Method A: Triple Quad (MRM)	Method B: Orbitrap (PRM/DDA)
Primary Application	PK/PD quantification in plasma/microsomes.	Metabolite ID & structural elucidation.
Detection Mode	MRM (419.2 → 321.9)	Full Scan MS / dd-MS ²
Sensitivity (LLOQ)	High (0.5 - 1.0 ng/mL)	Moderate (2.0 - 5.0 ng/mL)
Linearity Range	1.0 – 3000 ng/mL ($R^2 > 0.995$)	5.0 – 2000 ng/mL
Selectivity	Unit Resolution (0.7 Da). Risk of isobaric interference.	High Resolution (>30,000). Distinguishes isobars.
Throughput	< 3.0 min/sample	5.0 - 10.0 min/sample

Expert Insight: When to use which?

- Use QqQ (Method A) for routine bioanalysis where sensitivity is paramount. The 419.2 → 321.9 transition is robust against matrix effects in human liver microsomes (HLM).
- Use HRMS (Method B) during early discovery to track bioactivation. Fenebrutinib forms reactive intermediates (iminium ions) trapped by glutathione; only HRMS can accurately resolve these adducts (e.g., GSH adduct $m/z \sim 724$) from background noise.

Detailed Experimental Protocols

Protocol A: Optimized MRM Quantification (QqQ)

Objective: Quantify GDC-0853 in plasma with maximum sensitivity.

- Stock Preparation: Dissolve 1 mg GDC-0853 in DMSO to yield 1 mg/mL. Dilute working standards in 50:50 ACN:Water.
- Sample Extraction (Protein Precipitation):
 - Aliquot 50 μ L plasma.
 - Add 150 μ L Acetonitrile containing Internal Standard (e.g., Savolitinib or d4-Fenebrutinib).
 - Vortex (1 min) and Centrifuge (10,000 rpm, 10 min).
 - Transfer supernatant to vial.
- LC Parameters:
 - Flow Rate: 0.4 mL/min.
 - Gradient: 5% B (0-0.5 min) $\rightarrow$ 95% B (2.0 min) $\rightarrow$ 5% B (2.1 min).
- MS Source Settings (ESI+):
 - Spray Voltage: 4500 V.
 - Temp: 500°C.
 - MRM Table:
 - Quantifier: 419.2 $\rightarrow$ 321.9 (CE: 30 eV).
 - Qualifier: 419.2 $\rightarrow$ 401.2 (CE: 15 eV).

Protocol B: Structural Elucidation (HRMS)

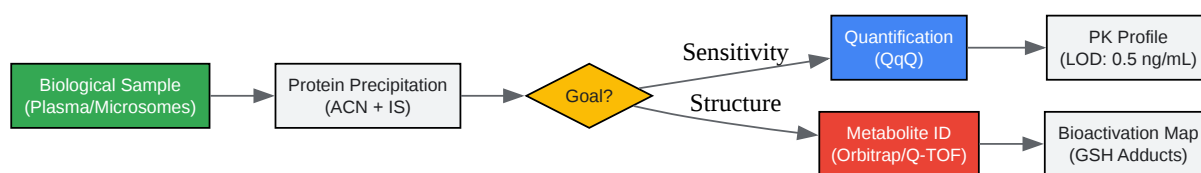
Objective: Identify reactive metabolites (Bioactivation study).

- Incubation: Incubate 10 μ M GDC-0853 with HLM (1 mg/mL) and NADPH (1 mM) for 60 min at 37°C.

- Trapping: Add Glutathione (GSH) or Potassium Cyanide (KCN) to trap reactive iminium intermediates.[4]
- MS Acquisition:
 - Mode: Data-Dependent Acquisition (Top 5).
 - Resolution: 70,000 (Full MS), 17,500 (MS²).
 - Stepped NCE: 20, 40, 60 (to capture both labile water loss and core fragments).

Workflow Visualization

The following diagram details the decision matrix for selecting the correct protocol.



[Click to download full resolution via product page](#)

Caption: Analytical workflow selector. Choose QqQ for validated PK studies and HRMS for metabolic stability/bioactivation screening.

References

- Attwa, M.W., et al. (2023).[5] "Development of a Fast and Sensitive UPLC–MS/MS Analytical Methodology for Fenebrutinib Estimation in Human Liver Microsomes: In Vitro and In Silico Metabolic Stability Evaluation." *Separations*, 10, 302.
- Alsibae, A.M., et al. (2023).[5] "Investigation of Fenebrutinib Metabolism and Bioactivation Using MS3 Methodology in Ion Trap LC/MS." *Molecules*, 28(10), 4225.
- Crawford, J.J., et al. (2018).[6][7] "Discovery of GDC-0853: A Potent, Selective, and Noncovalent Bruton's Tyrosine Kinase Inhibitor in Early Clinical Development." [3][7][8] *Journal of Medicinal Chemistry*, 61(6), 2227–2245.

- Herman, A., et al. (2018). "Safety, Pharmacokinetics, and Pharmacodynamics in Healthy Volunteers Treated With GDC-0853." *Clinical Pharmacology & Therapeutics*, 103(6), 1020-1028.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. Discovery of GDC-0853: A Potent, Selective, and Noncovalent Bruton's Tyrosine Kinase Inhibitor in Early Clinical Development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Investigation of Fenebrutinib Metabolism and Bioactivation Using MS3 Methodology in Ion Trap LC/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. dialogorochecac.com [dialogorochecac.com]
- 7. Fenebrutinib | Neurology | Genentech Pipeline and Clinical Trials [genentech-medinfo.com]
- 8. First-in-human phase 1 study of the BTK inhibitor GDC-0853 in relapsed or refractory B-cell NHL and CLL - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Advanced Mass Spectrometry Guide: Fenebrutinib (GDC-0853) Fragmentation & Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2990353/docs#advanced-mass-spectrometry-guide-fenebrutinib-gdc-0853-fragmentation-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)